

Introduction to THPC: A Multifunctional Organophosphorus Salt

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Compound of Interest

Compound Name: *Tetrakis(hydroxymethyl)phosphonium chloride*

CAS No.: 359406-89-6

Cat. No.: B7774410

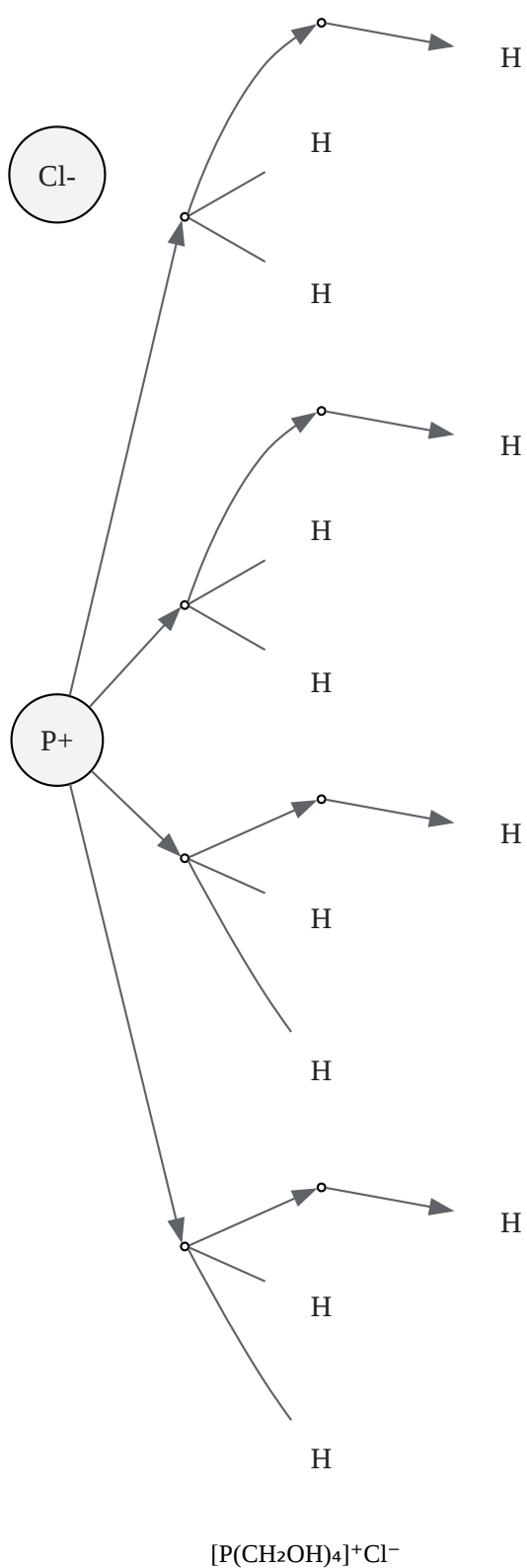
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Tetrakis(hydroxymethyl)phosphonium chloride, commonly abbreviated as THPC, is a quaternary phosphonium salt with the chemical formula $[P(CH_2OH)_4]Cl$.^[1] It is a white, crystalline, and water-soluble solid that has been commercially produced since the 1950s.^[2] While its applications are diverse, ranging from a tanning agent in the leather industry to a reducing and stabilizing agent in nanoparticle synthesis, its principal value lies in its roles as a potent flame retardant and an effective, environmentally friendly biocide.^{[3][4]}

The reactivity of THPC is centered around the four hydroxymethyl groups attached to the central phosphorus atom. These groups can undergo condensation reactions with a variety of substrates, leading to the formation of stable, cross-linked polymers. It is this reactivity that is harnessed in its application as a flame retardant.^[1] Furthermore, under specific pH conditions, THPC can act as a reservoir for the more reactive species, tris(hydroxymethyl)phosphine (THP), which is key to its biocidal activity.

Chemical Structure and Synthesis

The THPC molecule consists of a central phosphorus atom bonded to four hydroxymethyl (-CH₂OH) groups, forming a phosphonium cation with a +1 charge. This cation, [P(CH₂OH)₄]⁺, is ionically bonded to a chloride anion (Cl⁻). The phosphorus center is tetrahedral, a typical geometry for phosphonium salts.^[1]

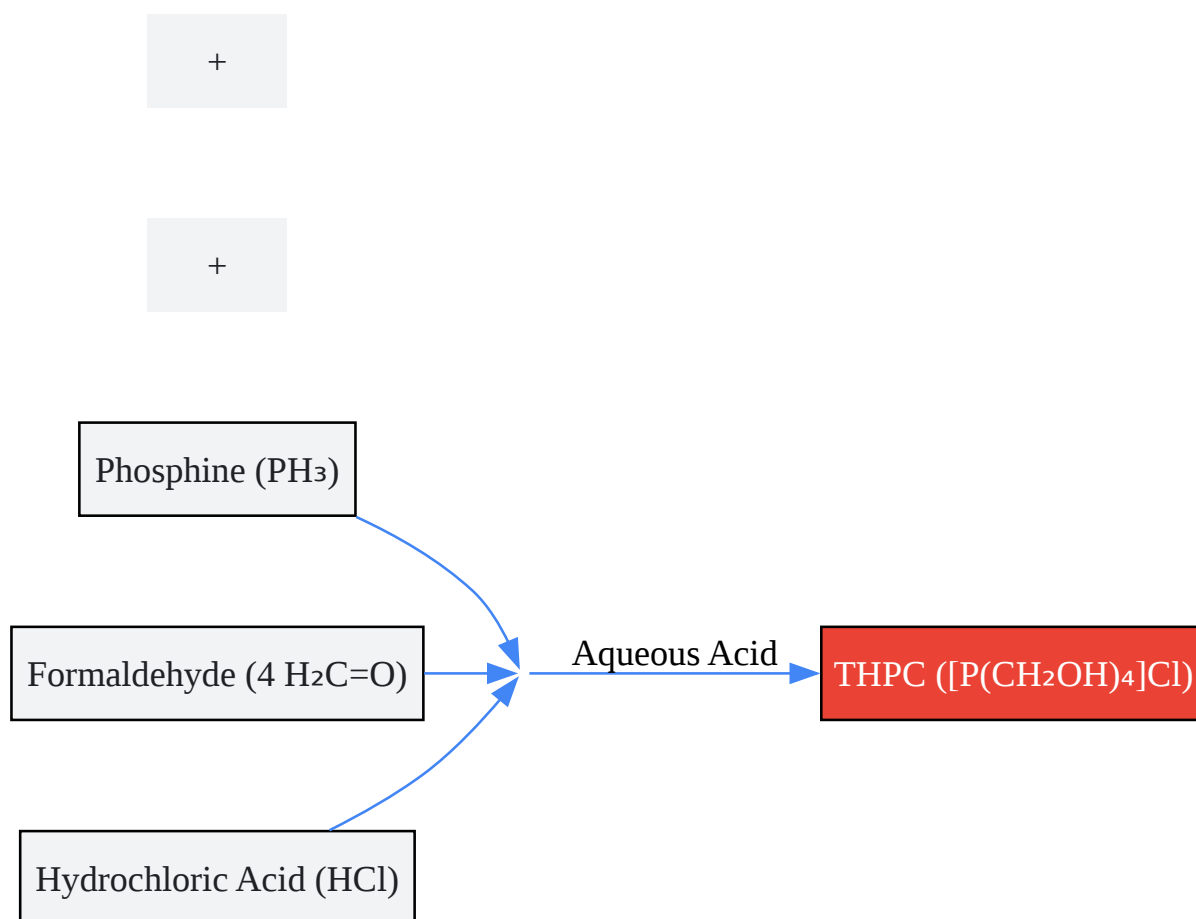


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Caption: Chemical structure of **Tetrakis(hydroxymethyl)phosphonium chloride** (THPC).

Synthesis Pathway

THPC is synthesized with high yield through the reaction of phosphine gas (PH_3) with an excess of aqueous formaldehyde ($\text{H}_2\text{C}=\text{O}$) in the presence of hydrochloric acid (HCl).^{[1][2]} The hydrochloric acid serves both as a catalyst and as the source of the chloride counter-ion.



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Caption: Synthesis of THPC from phosphine, formaldehyde, and hydrochloric acid.

The reaction is typically carried out in an aqueous medium at controlled temperatures, often around 60°C , and can be accelerated by catalysts such as copper chloride (CuCl_2).^{[5][6]}

Physicochemical Properties

The physical and chemical properties of THPC are critical to its handling, application, and function. It is commercially available as a white solid or, more commonly, as an 80% aqueous

solution.[7]

Property	Value	Source(s)
IUPAC Name	Tetrakis(hydroxymethyl)phosphonium chloride	[1][8]
CAS Number	124-64-1	[1][8]
Molecular Formula	C ₄ H ₁₂ ClO ₄ P	[1][8]
Molar Mass	190.56 g/mol	[1][8]
Appearance	White solid; commercially a colorless to yellow liquid	[1][8]
Melting Point	150-154 °C (decomposes)	[1][9]
Density	1.341 g/cm ³	[1]
Solubility in Water	Highly soluble	[9][10]
pH (80% solution)	3.0 - 5.0	[7][11]
Stability	Stable in acidic solutions; degrades in basic (alkaline) solutions. The structure begins to change when heated to 152.4°C.	

Mechanism of Action: Flame Retardancy

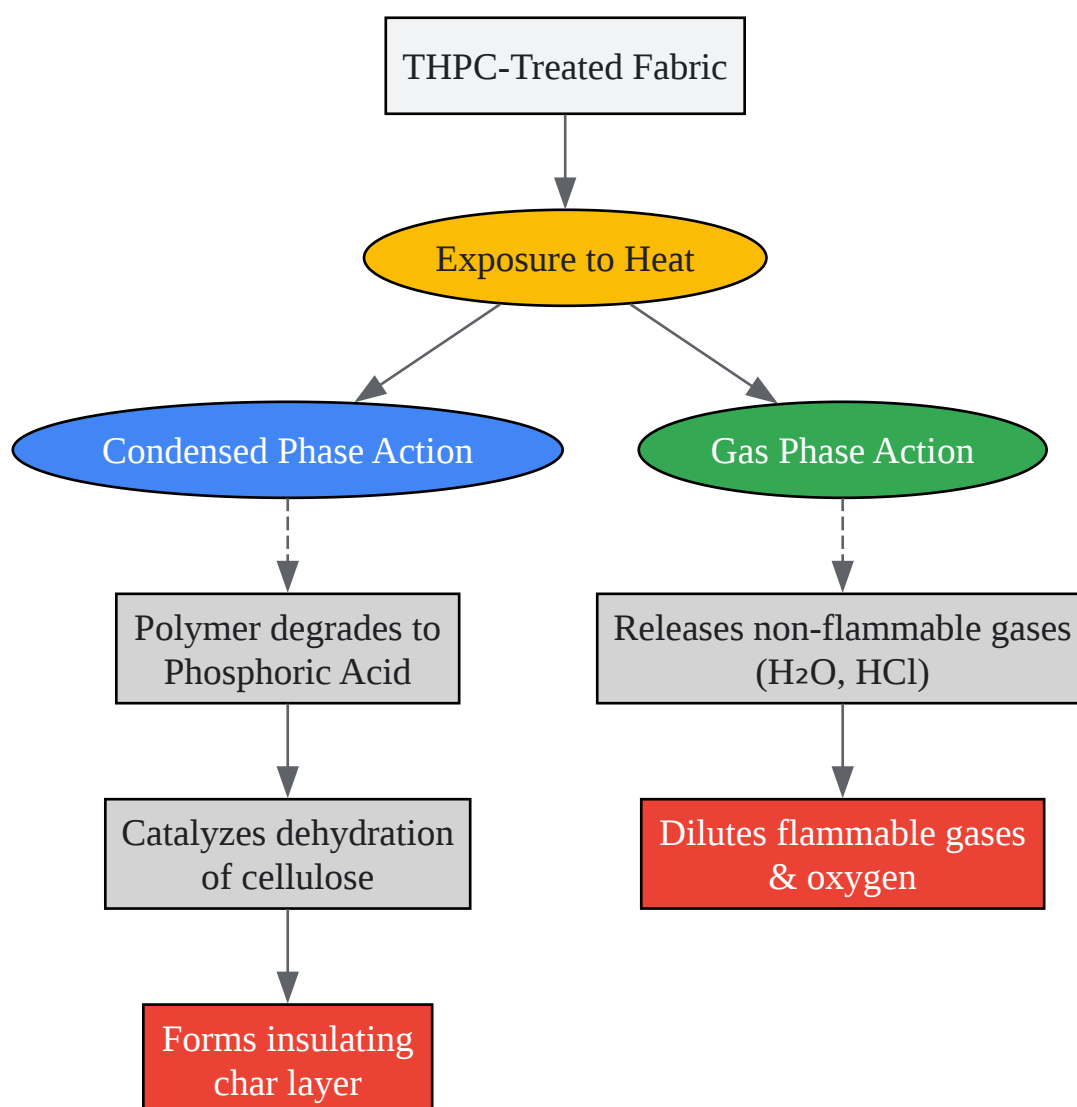
THPC is a cornerstone of durable flame-retardant finishes for cotton and other cellulosic fabrics, often applied via the Proban™ process.[1] The efficacy of the treatment relies on the in-situ polymerization of THPC within the fabric fibers.

The mechanism is twofold, acting in both the condensed (solid) phase and the gas phase upon exposure to heat.

- **Condensed Phase Action:** When the treated fabric is heated, the THPC-based polymer degrades to form phosphoric acid. This acid acts as a catalyst, accelerating the dehydration

of the cellulose in the cotton fibers.[12] This process promotes the formation of a stable, insulating layer of char. The char acts as a physical barrier, slowing down the rate of heat transfer to the underlying material and reducing the production of flammable volatile gases that fuel the fire.[12]

- Gas Phase Action: The thermal decomposition of the polymer also releases non-flammable gases, such as water vapor and hydrogen chloride.[13] These gases dilute the flammable volatiles released by the pyrolyzing cellulose and also reduce the oxygen concentration in the immediate vicinity of the flame, effectively "starving" the fire.[12]



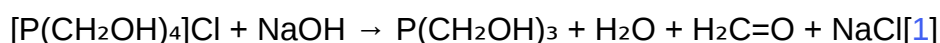
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Caption: Dual mechanism of THPC as a flame retardant for cellulose.

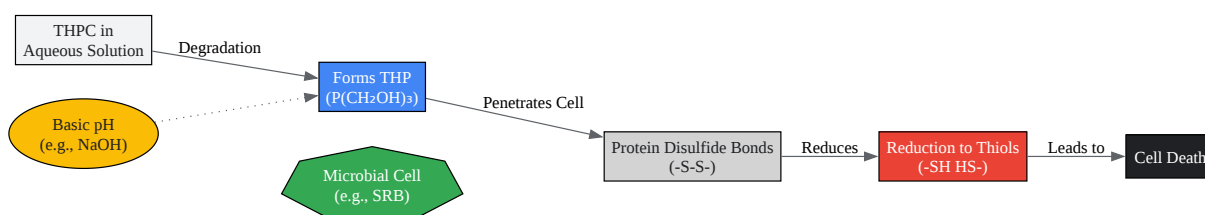
Mechanism of Action: Biocidal Activity

THPC is an effective biocide used in industrial water treatment, oilfield applications, and paper manufacturing to control the growth of bacteria (especially sulfate-reducing bacteria, SRB), algae, and fungi.[11][14] Its environmental profile is favorable, as it is non-bioaccumulating and degrades rapidly.[15]

The biocidal action is not primarily from the THPC molecule itself, but from its degradation product, tris(hydroxymethyl)phosphine (THP). In aqueous solutions with a basic pH, THPC undergoes a reversible reaction, releasing one molecule of formaldehyde to form THP.



THP is a potent reducing agent. Its efficacy as a biocide is attributed to its ability to penetrate microbial cell walls and reduce critical disulfide bonds (-S-S-) within proteins and enzymes to thiols (-SH). This disruption of protein tertiary structure leads to enzyme inactivation, loss of cellular function, and ultimately, cell death. The THP itself is oxidized to the biologically inactive tris(hydroxymethyl)phosphine oxide (THPO) in the process.[16]



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Caption: Biocidal mechanism of THPC via degradation to THP and protein disruption.

Experimental Protocol: Flame Retardant Finishing of Cotton Fabric

This protocol describes a standard laboratory-scale procedure for applying a THPC-based flame retardant finish to a 100% cotton fabric. This is a self-validating system; successful treatment is confirmed by measuring the chemical add-on and passing a standardized flammability test.

Materials:

- THPC (80% aqueous solution)
- Urea
- Wetting agent (non-ionic)
- Ammonia gas (NH_3)
- Hydrogen Peroxide (H_2O_2 , 30-35%)
- Sodium Carbonate
- Desized, bleached 100% cotton fabric
- Laboratory padding mangle, tenter frame/oven, sealed ammonia curing chamber.

Procedure:

- Padding Solution Preparation:
 - Prepare a solution containing 35-40% THPC (by weight of the fabric), urea (at a 1:1 molar ratio to THPC), and a small amount (e.g., 0.1%) of a wetting agent in deionized water.
 - Causality: Urea condenses with the hydroxymethyl groups on THPC, acting as a cross-linking agent to form a pre-polymer.[1] The wetting agent ensures uniform uptake of the solution by the fabric.
- Application (Padding):
 - Immerse the cotton fabric in the padding solution.

- Pass the saturated fabric through the nip rollers of the padding mangle to achieve a wet pick-up of 70-80%. This ensures the correct amount of chemical is applied to the fabric.
- Drying:
 - Immediately dry the padded fabric on a tenter frame at 100-120°C.
 - Crucially, the fabric should not be over-dried. A residual moisture content of 12-16% is required for the subsequent curing step.[\[17\]](#)
 - Causality: This initial drying removes excess water, but leaves enough moisture to facilitate the diffusion and reaction of ammonia gas within the fibers.
- Curing (Ammonia Fumigation):
 - Place the dried fabric in a sealed chamber.
 - Introduce ammonia gas into the chamber. The reaction is exothermic and rapid.
 - Causality: The ammonia neutralizes the acidic THPC-urea pre-polymer and catalyzes its polymerization into a durable, water-insoluble, cross-linked polymer trapped within the cotton fibers.[\[2\]](#)[\[17\]](#)
- Oxidation:
 - Remove the fabric from the curing chamber and immediately pass it through a bath of hydrogen peroxide (e.g., 5-8% solution).
 - Causality: The phosphorus in the polymer is in the +3 oxidation state. The hydrogen peroxide oxidizes it to the more stable +5 phosphine oxide state (P=O), locking the polymer structure and ensuring the durability of the flame-retardant finish.[\[17\]](#)
- Washing and Drying:
 - Thoroughly wash the fabric in hot water, followed by a neutralization rinse with a dilute sodium carbonate solution, and finally a cold water rinse to remove any unreacted chemicals and byproducts.

- Dry the final fabric completely at 130-140°C.[17]
- Validation:
 - Add-on Calculation: Weigh the fabric before and after treatment (in its conditioned, dry state) to calculate the percentage of flame retardant polymer added.
 - Flammability Test: Perform a standard vertical flame test (e.g., ASTM D6413) to measure char length and determine if afterflame or afterglow is present. A successfully treated fabric will self-extinguish upon removal of the ignition source.

Safety, Handling, and Regulatory Status

Safety and Handling: THPC is classified as toxic and corrosive.[1][11] It can cause severe eye burns and moderate skin irritation.[18] Dermal absorption is possible.[10] Therefore, strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles or a face shield, and protective clothing when handling THPC solutions.[19][20]
- **Ventilation:** Use only in a well-ventilated area to avoid inhalation of vapors.[19]
- **Storage:** Store in a cool, dry, well-ventilated place, away from incompatible substances like strong bases and oxidizing agents.[19][21]
- **Spills:** Absorb spills with inert material and dispose of in accordance with local, state, and federal regulations.[20]

Toxicology: The acute oral LD₅₀ for THPC is in the range of 161–282 mg/kg in rats.[10] Long-term oral exposure studies in rats and mice found no evidence of carcinogenicity.[10] However, THPC has shown genotoxic effects in some in-vitro tests.[10]

Regulatory Status: THPC is an established industrial chemical and is regulated by major governmental bodies. It is approved for use in various applications by agencies such as the U.S. Environmental Protection Agency (EPA) and the European Chemicals Agency (ECHA), which have set guidelines for its safe use.[3][22] Users must consult the specific regulations for their region and application.

Conclusion

Tetrakis(hydroxymethyl)phosphonium chloride is a versatile and highly effective organophosphorus compound. Its unique chemical structure allows it to be polymerized within cellulosic fibers to impart durable flame retardancy through a combination of condensed and gas-phase mechanisms. Concurrently, its controlled degradation to the reactive species THP makes it a potent, non-persistent biocide for industrial applications. A thorough understanding of its chemistry, mechanisms, and handling requirements is essential for its safe and efficient use in developing advanced materials and controlling microbial growth.

References

- National Center for Biotechnology Information. (n.d.). Tetrakis(hydroxymethyl) Phosphonium Salts - Toxicological Risks of Selected Flame-Retardant Chemicals. NCBI Bookshelf. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). **Tetrakis(hydroxymethyl)phosphonium chloride**. Retrieved from [\[Link\]](#)
- Sinobio Chemistry. (n.d.). Textiles Flame Retardant Tetrakis (hydroxymethyl) Phosphonium Chloride THPC CAS 124-64-1. Retrieved from [\[Link\]](#)
- KR Chemical. (n.d.). Tetrakis-Hydroxymethyl Phosphonium Chloride (THPC),thpc,casno124-64-1. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). THPC. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (1990). Tetrakis(Hydroxymethyl) Phosphonium Salts - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry. IARC Monographs. Retrieved from [\[Link\]](#)
- KR Chemical. (n.d.). Tetrakis-Hydroxymethyl Phosphonium Chloride (THPC),CAS 124-64-1. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2014). Beyond gold: rediscovering tetrakis-(hydroxymethyl)-phosphonium chloride (THPC) as an effective agent for the synthesis of ultra-small noble metal nanoparticles and Pt-containing nanoalloys. Retrieved from [\[Link\]](#)

- IWA Publishing. (2013). Synthesis of tetrakis (hydroxymethyl) phosphonium chloride by high-concentration phosphine in industrial off-gas. Water Science & Technology. Retrieved from [\[Link\]](#)
- PubMed. (2013). Synthesis of tetrakis (hydroxymethyl) phosphonium chloride by high-concentration phosphine in industrial off-gas. Retrieved from [\[Link\]](#)
- Centers for Disease Control and Prevention. (n.d.). **tetrakis(hydroxymethyl)phosphonium chloride** 5046 p(ch₂oh)₄. Retrieved from [\[Link\]](#)
- JMN Specialties, Inc. (n.d.). Safety Data Sheet (THPC 80%). Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding THPC: Properties, Safety, and Purchasing Insights. Retrieved from [\[Link\]](#)
- University of Houston. (n.d.). Preparation of THPC-generated silver, platinum, and palladium nanoparticles and their use in the synthesis of Ag, Pt. Dr. Lee Group. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **Tetrakis(hydroxymethyl)phosphonium chloride**. Retrieved from [\[Link\]](#)
- Hebei Tianao Technology Co.,Ltd. (n.d.). **Tetrakis(hydroxymethyl)phosphonium chloride**. Retrieved from [\[Link\]](#)
- Mflam. (n.d.). Mflam THPC. Retrieved from [\[Link\]](#)
- TaraSafe. (2023). THPC-Treated FR Cotton: Durability & Fire Protection. Retrieved from [\[Link\]](#)
- ResearchGate. (2017). (PDF) Tetrakis(hydroxymethyl)phosphonium salts: Their properties, hazards and toxicities. Retrieved from [\[Link\]](#)
- Shanghai Rich Group Limited. (n.d.). Tetrakis-Hydroxymethyl Phosphonium Chloride (THPC). Retrieved from [\[Link\]](#)
- DROTEX. (2024). THPC Treated Flame Retardant Fabric. Retrieved from [\[Link\]](#)
- Vcycletech. (n.d.). Tetrakis-Hydroxymethyl Phosphonium Chloride (THPC). Retrieved from [\[Link\]](#)

- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). High Purity **Tetrakis(hydroxymethyl)phosphonium Chloride** (THPC): An Effective Flame Retardant and Biocide. Retrieved from [\[Link\]](#)
- Leafwell. (n.d.). What is THCP? Benefits, effects, and uses. Retrieved from [\[Link\]](#)
- ResearchGate. (2017). Calculated relative concentration of THPC and THP in aqueous solutions.... Retrieved from [\[Link\]](#)
- ResearchGate. (2015). Flame Retardant Finish of Cotton Fabrics by Ammonia Curing/THPC-Urea. Retrieved from [\[Link\]](#)
- Research and Reviews. (2022). Analytical Procedure of Thin Layer Chromatography Technique. Retrieved from [\[Link\]](#)
- ResearchGate. (2015). (PDF) The Biocidal Efficacy of Tetrakis-hydroxymethyl Phosphonium Sulfate (THPS) Based Biocides on Oil Pipeline PigRuns Liquid Biofilms. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2012). High-performance thin layer chromatography: A powerful analytical technique in pharmaceutical drug discovery. PMC. Retrieved from [\[Link\]](#)
- Journal of Pharmaceutical and Biomedical Sciences. (n.d.). High-performance thin layer chromatography: A powerful analytical technique in pharmaceutical drug discovery. Retrieved from [\[Link\]](#)
- Reginfo.gov. (n.d.). View Rule. Retrieved from [\[Link\]](#)
- Personal Care Products Council. (n.d.). Legal And Regulatory. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). COMPLIANCE GUIDE FOR THE WORKPLACE CHEMICAL PROTECTION PROGRAM UNDER THE TOXIC SUBSTANCES CONTROL ACT (TSCA). Retrieved from [\[Link\]](#)

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Sources

- 1. Tetrakis(hydroxymethyl)phosphonium chloride - Wikipedia [en.wikipedia.org]
- 2. Tetrakis(Hydroxymethyl) Phosphonium Salts - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Textiles Flame Retardant Tetrakis (hydroxymethyl) Phosphonium Chloride THPC CAS 124-64-1 - Buy Anti-microbial agent THPC for water treatment, Biocides THPC for water treatment and oil field, Biocides THPC for oil field Product on Sinobio Chemistry [sinobiochemistry.com]
- 4. Beyond gold: rediscovering tetrakis-(hydroxymethyl)-phosphonium chloride (THPC) as an effective agent for the synthesis of ultra-small noble metal nanoparticles and Pt-containing nanoalloys - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. iwaponline.com [iwaponline.com]
- 6. Synthesis of tetrakis (hydroxymethyl) phosphonium chloride by high-concentration phosphine in industrial off-gas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. nbinno.com [nbinno.com]
- 8. Tetrakis(hydroxymethyl)phosphonium chloride | C₄H₁₂ClO₄P | CID 31298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 124-64-1 CAS MSDS (Tetrakis(hydroxymethyl)phosphonium chloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. Tetrakis(hydroxymethyl) Phosphonium Salts - Toxicological Risks of Selected Flame-Retardant Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. kairuiwater.com [kairuiwater.com]
- 12. specialchem.com [specialchem.com]
- 13. researchgate.net [researchgate.net]
- 14. nbinno.com [nbinno.com]
- 15. vcycletech.com [vcycletech.com]

- [16. researchgate.net \[researchgate.net\]](#)
- [17. es.mflam.com \[es.mflam.com\]](#)
- [18. cdc.gov \[cdc.gov\]](#)
- [19. jmnsspecialties.com \[jmnsspecialties.com\]](#)
- [20. chemicalbook.com \[chemicalbook.com\]](#)
- [21. krwater.com \[krwater.com\]](#)
- [22. epa.gov \[epa.gov\]](#)
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